

Application Notes and Protocols: Safe Handling of 2,3-Dichlorohexane

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Compound of Interest

Compound Name: 2,3-Dichlorohexane

Cat. No.: B1348532

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and safety precautions for the handling and use of **2,3-dichlorohexane** in a laboratory setting. Due to the limited availability of a comprehensive Safety Data Sheet (SDS) specifically for **2,3-dichlorohexane**, the following information is compiled from data on structurally similar chlorinated hydrocarbons and general best practices for chemical safety. Researchers should always consult the most current safety data available and perform a thorough risk assessment before beginning any experimental work.

Physical and Chemical Properties

Proper handling and storage procedures are directly related to the physical and chemical properties of a substance. The following table summarizes the known and estimated properties of **2,3-dichlorohexane**.

Property	Value	Source
Chemical Formula	$C_6H_{12}Cl_2$	PubChem[1]
Molecular Weight	155.07 g/mol	PubChem[1]
CAS Number	54305-87-2	PubChem[1]
Appearance	Colorless liquid (presumed)	General knowledge
Boiling Point	Not definitively available	
Melting Point	Not definitively available	
Density	Not definitively available	
Solubility	Likely soluble in organic solvents, low solubility in water	General knowledge of similar compounds

Toxicological Data

While specific toxicological data such as LD50 and LC50 values for **2,3-dichlorohexane** are not readily available, it should be treated as a hazardous substance. Similar chlorinated alkanes can cause skin, eye, and respiratory tract irritation.[2] Ingestion and inhalation should be avoided.

Parameter	Value	Species	Route	Source
LD50 (Oral)	Data not available			
LD50 (Dermal)	Data not available			
LC50 (Inhalation)	Data not available			

General Health Hazards of Chlorinated Hydrocarbons:

- Acute: May cause irritation to the skin, eyes, and respiratory system. Inhalation of vapors can lead to dizziness, headache, and nausea.[2]

- Chronic: Prolonged or repeated exposure may lead to more severe health effects. Some chlorinated hydrocarbons are considered potential carcinogens.[3]

Hazard Identification and GHS Classification

A specific GHS classification for **2,3-dichlorohexane** is not available. However, based on data for similar compounds like 1,6-dichlorohexane and 2-chlorohexane, it is prudent to assume the following potential hazards.[4][5]

Pictograms:



Signal Word: Warning

Potential Hazard Statements (H-Statements):

- H315: Causes skin irritation. *[5] H319: Causes serious eye irritation. *[5] H335: May cause respiratory irritation. *[5] H411: Toxic to aquatic life with long lasting effects.

Potential Precautionary Statements (P-Statements):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray. *[5] P273: Avoid release to the environment. * P280: Wear protective gloves/protective clothing/eye protection/face protection. *[3][5] P302+P352: IF ON SKIN: Wash with plenty of soap and water. *[5] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. *[5] P501: Dispose of contents/container to an approved waste disposal plant.

[5]### 4.0 Experimental Protocols

Handling and Storage Protocol

- Engineering Controls: All work with **2,3-dichlorohexane** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood. 2[3]. Personal

Protective Equipment (PPE):

- Eye Protection: Chemical splash goggles are mandatory. A[6] face shield should be worn when there is a significant risk of splashing. [7] * Hand Protection: Chemical-resistant gloves (e.g., Viton®, nitrile rubber with appropriate thickness and breakthrough time) must be worn. Inspect gloves for any signs of degradation or puncture before use. [7] * Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are required. For[7] larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron or coveralls should be considered.
- Storage:
 - Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition. [4][5] * Store separately from incompatible materials such as strong oxidizing agents and strong bases. [4] * Containers should be stored in secondary containment to prevent spills.

Spill Response Protocol

• Immediate Actions:

- Alert personnel in the immediate area and evacuate if necessary. [8] * If the spill is large or involves a significant release of vapors, contact the institution's emergency response team.
- Eliminate all ignition sources. 2[4]. Small Spills (manageable by trained personnel):
 - Don the appropriate PPE as outlined in section 4.1.
 - Contain the spill using an inert absorbent material such as vermiculite, sand, or commercial sorbent pads. [2][4] * Carefully collect the absorbed material into a labeled, sealable container for hazardous waste disposal. [4] * Clean the spill area with soap and water, and collect the cleaning materials for disposal as hazardous waste. 3[8]. Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's emergency response team.

- Do not attempt to clean up a large spill without specialized training and equipment.

First Aid Protocol

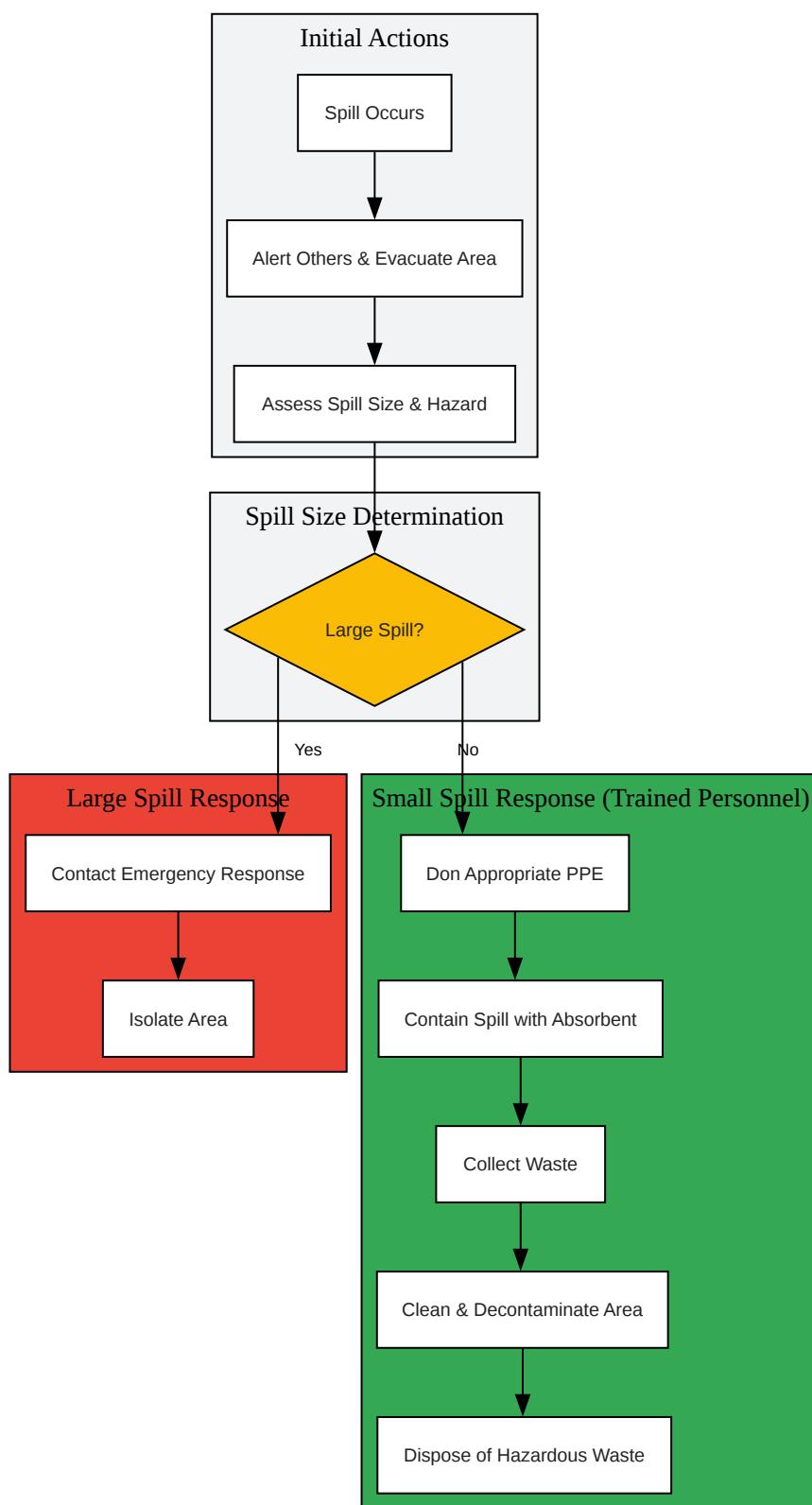
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. 2[5]. Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists. 3[5]. Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. 4[5]. Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

[2]#### 4.4 Disposal Protocol

- All waste containing **2,3-dichlorohexane** must be disposed of as hazardous waste. 2[4][9]. Collect waste in a properly labeled, sealed, and chemical-resistant container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in the regular trash.

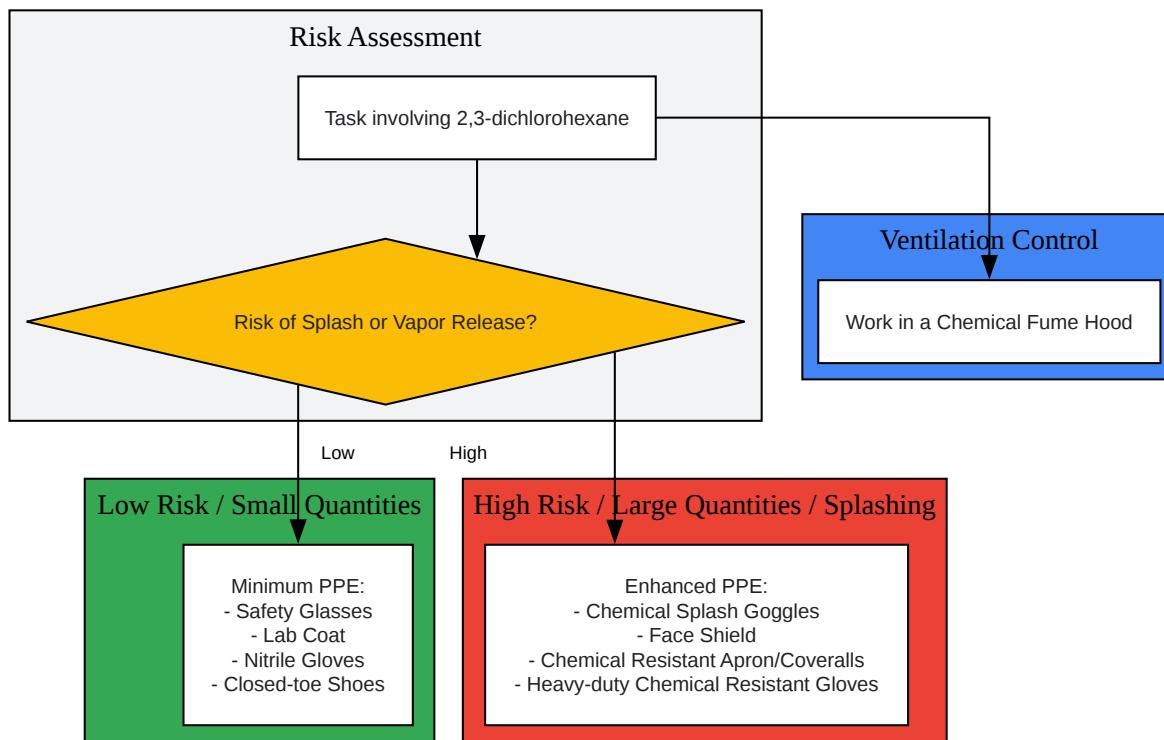
[4][9]## 5.0 Mandatory Visualizations

Emergency Spill Response Workflow

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Caption: Workflow for responding to a chemical spill of **2,3-dichlorohexane**.

PPE Selection Logic



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Caption: Logic for selecting appropriate PPE based on risk assessment.

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